

L-Methioninamide Hydrochloride: A Technical Guide to Its Solubility

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Compound of Interest

Compound Name: *L-Methioninamide hydrochloride*

Cat. No.: B555339

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **L-Methioninamide hydrochloride**. Due to the limited publicly available quantitative data for this specific compound, this guide also presents a standardized experimental protocol for determining solubility, which can be applied to generate further data.

Quantitative Solubility Data

The known quantitative solubility data for **L-Methioninamide hydrochloride** is summarized in the table below. It is important to note that comprehensive, temperature-dependent solubility profiles in a wide range of solvents are not readily available in the public domain. The data presented here has been compiled from publicly accessible sources.

Solvent	Temperature	Solubility	Method
Water	Not Specified	~15 g/100 mL	Not Specified
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 100 mg/mL	Not Specified

Note: The solubility in water is approximated from the description "Clear solution (0.3g in 2mL water)".

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **L-Methioninamide hydrochloride** using the widely accepted shake-flask method. This protocol is a general guideline and may require optimization based on specific experimental conditions and analytical capabilities.

Objective: To determine the equilibrium solubility of **L-Methioninamide hydrochloride** in a given solvent at a specified temperature.

Materials:

- **L-Methioninamide hydrochloride** (solid)
- Solvent of interest (e.g., water, ethanol, methanol, phosphate buffer)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Mobile phase and other necessary reagents for the analytical method

Procedure:

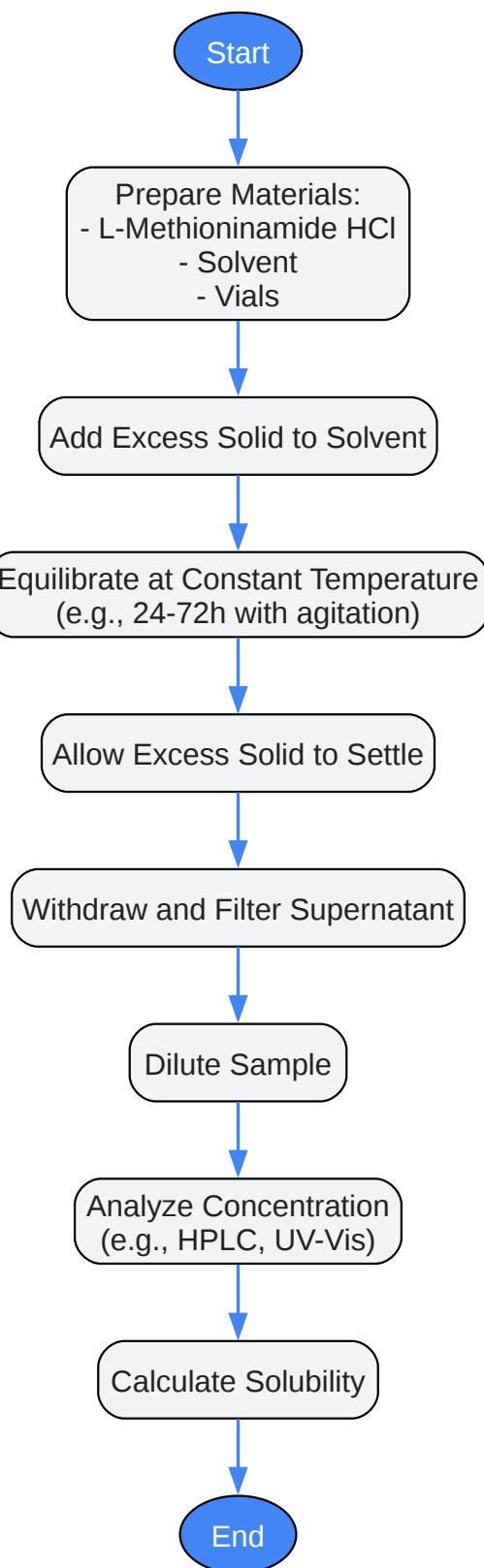
- Preparation of Saturated Solution:
 - Add an excess amount of **L-Methioninamide hydrochloride** to a vial containing a known volume of the solvent. The excess solid should be visually apparent to ensure that equilibrium is reached with the solid phase present.

- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a constant temperature shaker or incubator set to the desired temperature.
- Agitate the vials for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The equilibration time should be established experimentally by taking measurements at different time points until the concentration of the dissolved solid remains constant.

- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent artificially high solubility readings.
- Analysis:
 - Accurately dilute the filtered sample with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
 - Determine the concentration of **L-Methioninamide hydrochloride** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectroscopy.
 - Prepare a calibration curve using standard solutions of **L-Methioninamide hydrochloride** of known concentrations to quantify the sample.
- Data Calculation:
 - Calculate the solubility of **L-Methioninamide hydrochloride** in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in units such as mg/mL, g/100 mL, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of **L-Methioninamide hydrochloride** solubility using the shake-flask method.



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Caption: Workflow for Solubility Determination.

- To cite this document: BenchChem. [L-Methioninamide Hydrochloride: A Technical Guide to Its Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555339#l-methioninamide-hydrochloride-solubility-data\]](https://www.benchchem.com/product/b555339#l-methioninamide-hydrochloride-solubility-data)

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